

using 2'-o-propargyluridine for single-cell nascent RNA sequencing (scGRO-seq)

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Compound of Interest

Compound Name: 2'-o-propargyluridine

Cat. No.: B8122692

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Application Note: High-Resolution Single-Cell Nascent RNA Sequencing (scGRO-seq) via Click-Chemistry

Executive Summary

This guide details the application of propargyl/ethynyl-modified uridine analogs for Single-Cell Global Run-On Sequencing (scGRO-seq). While traditional GRO-seq relies on Bromouridine (BrU) and antibody capture, the integration of Click Chemistry (Copper-catalyzed Azide-Alkyne Cycloaddition, CuAAC) offers superior sensitivity and lower background for single-cell resolution.

Critical Technical Distinction: Researchers often use the terms "**2'-O-propargyluridine**" and "**5-Ethynyl Uridine (5-EU)**" interchangeably when referring to "propargyl" (alkyne) handles. However, for GRO-seq (Nuclear Run-On), the substrate must be a Triphosphate (NTP), not a nucleoside. Furthermore, RNA Polymerase II (Pol II) strongly prefers base-modified analogs (like 5-Ethynyl UTP) over sugar-modified analogs (like 2'-O-propargyl UTP) due to steric hindrance in the catalytic center.

This protocol focuses on the chemically robust Click-GRO workflow, utilizing 5-Ethynyl UTP (EUTP) as the functional equivalent for high-efficiency propargyl-based capture, while

addressing the specific utility of 2'-O-propargyl variants for artifact suppression in specialized contexts.

Chemical Biology & Mechanism

To achieve single-cell resolution, we move away from antibody-based pull-downs (which suffer from high input requirements) to covalent chemical capture.

The "Click" Advantage

- **Small Molecule Size:** The alkyne handle (propargyl/ethynyl) is significantly smaller than a Bromine-Antibody complex, reducing steric hindrance during the run-on reaction.
- **Zero Background:** The click reaction is bio-orthogonal; cellular RNA does not contain azides or terminal alkynes, eliminating false positives common in antibody cross-reactivity.

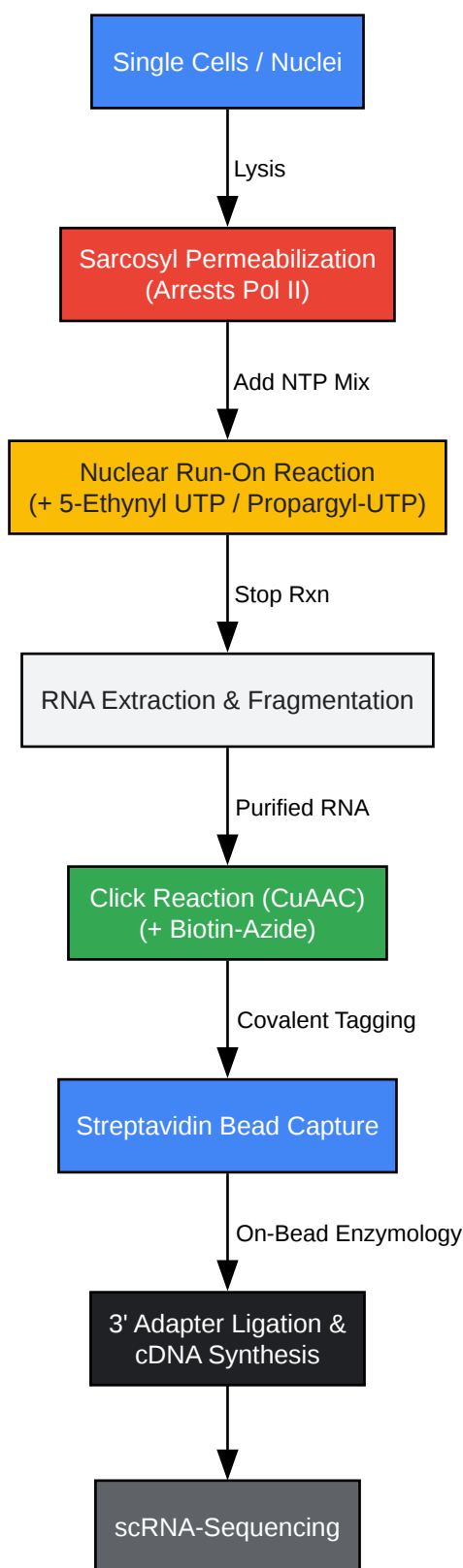
Substrate Selection: The 2'-O-Propargyl vs. 5-Ethynyl Dilemma

Feature	5-Ethynyl UTP (EUTP)	2'-O-Propargyl UTP
Modification Site	C5 position of Uracil base	2' Oxygen of Ribose sugar
Pol II Incorporation	High Efficiency (Mimics UTP)	Low/Inhibitory (Steric clash)
Primary Application	Nascent RNA Labeling (GRO-seq)	Aptamer Synthesis / Terminators
Click Reactivity	Excellent	Excellent

Guidance: For standard scGRO-seq, 5-Ethynyl UTP (EUTP) is the required reagent to ensure full-length transcript elongation. 2'-O-propargyl variants are recommended only for 3'-end labeling or when using mutant polymerases engineered for bulky 2'-groups.

Experimental Workflow Visualization

The following diagram illustrates the scGRO-seq workflow using alkyne-modified UTP and biotin-azide capture.



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Caption: Step-by-step scGRO-seq workflow utilizing alkyne-NTP incorporation followed by bio-orthogonal biotinylation.

Detailed Protocol: Click-Based scGRO-seq

Reagents Required:

- Run-On Substrate: 5-Ethynyl UTP (100 mM stock) or 2'-O-Propargyl UTP (custom synthesis).
- Click Reagents: Biotin-PEG4-Azide, CuSO₄, THPTA (Ligand), Sodium Ascorbate.
- Lysis Buffer: 10 mM Tris-HCl pH 7.4, 2 mM MgCl₂, 3 mM CaCl₂, 0.1% IGEPAL CA-630.

Phase 1: Nuclei Isolation & Run-On

Rationale: Sarcosyl is used to strip nucleosomes and allow Pol II to run fast, but in single-cell formats, gentle lysis is preferred to keep nuclei intact for sorting.

- Cell Lysis: Resuspend 100,000 cells in 100 µL Lysis Buffer. Incubate 5 min on ice.
- Wash: Centrifuge 500xg, 5 min. Resuspend in Nuclear Storage Buffer (50 mM Tris pH 8.0, 5 mM MgCl₂, 0.1 mM EDTA, 40% Glycerol).
- Run-On Reaction Setup: Prepare 2x Run-On Master Mix:
 - 10 mM Tris-HCl pH 8.0
 - 5 mM MgCl₂
 - 1 mM DTT
 - 300 mM KCl (High salt promotes elongation)
 - 0.5 mM ATP, GTP, CTP
 - 0.2 mM 5-Ethynyl UTP (or Propargyl-UTP)

- 1% Sarkosyl (Optional: improves elongation but lyses nuclei; omit for plate-based sc-methods).
- Incubation: Mix Nuclei 1:1 with Master Mix. Incubate at 30°C for 5-10 minutes.
- Note: Short times focus on promoter-proximal pausing; longer times (30 min) reveal gene body density.

Phase 2: Click Chemistry (Biotinylation)

Rationale: Copper-catalyzed click chemistry is highly specific but Copper (Cu^{2+}) degrades RNA. We use THPTA ligand to protect RNA from degradation.

- RNA Purification: Extract RNA using Trizol/Zymo columns to remove unincorporated UTPs.
- Click Reaction Mix:
 - RNA in 25 μL H_2O .[\[1\]](#)
 - 0.5 mM CuSO_4 (pre-mixed with 2.5 mM THPTA ligand).
 - 50 μM Biotin-PEG4-Azide.
 - 5 mM Sodium Ascorbate (Add last to initiate).
- Incubation: 30 minutes at Room Temperature in the dark with gentle rotation.
- Cleanup: Ethanol precipitate RNA to remove free Biotin-Azide.

Phase 3: Library Preparation (Smart-seq2 / 10x Compatible)

- Streptavidin Capture: Bind Biotin-RNA to MyOne C1 Streptavidin beads (15 min, RT).
- Washing: Wash beads 3x with High Salt Buffer (1M NaCl, 5 mM Tris, 1 mM EDTA) to remove non-nascent (unlabeled) RNA.

- Validation: The flow-through contains stable RNA (rRNA, mRNA); the beads contain Nascent RNA.
- On-Bead cDNA Synthesis: Perform Reverse Transcription directly on the beads using Template Switching Oligos (TSO) for full-length coverage.

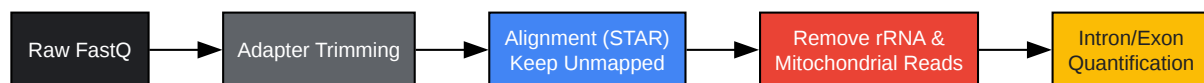
Data Analysis & Quality Control

Quantitative Metrics Table

Metric	Expected Value (scGRO-seq)	Troubleshooting (If Low)
Intronic Reads %	> 40-60%	High stable RNA contamination (Wash failure).
Intergenic Reads	High (Enhancer RNAs)	Low sequencing depth.
rRNA %	< 5% (if depleted)	Inefficient Streptavidin capture.

| 3' Bias | Low (Uniform coverage) | RNA degradation during Click reaction. |

Bioinformatics Pipeline (Graphviz):



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Caption: Computational pipeline emphasizing the retention of intronic reads characteristic of nascent RNA.

References

- Global Run-On Sequencing (GRO-seq): Corella-Sánchez, P., et al. (2016). "GRO-seq and PRO-seq: Methods for the Analysis of Nascent RNA." Methods in Molecular Biology. [Link](#)

- Click Chemistry in Sequencing: Jao, C. Y., & Salic, A. (2008). "Exploring RNA transcription and turnover in vivo with 5-ethynyluridine." Proceedings of the National Academy of Sciences. [Link](#)
- Single-Cell Nascent RNA: Hendriks, G. J., et al. (2019). "NASC-seq monitors RNA synthesis in single cells." Nature Communications. [Link](#)
- Chemical Probes: Grammel, M., et al. (2012). "Chemical reporters for biological discovery." Nature Chemical Biology. [Link](#)

Disclaimer: This protocol assumes the use of 5-Ethynyl UTP for Pol II compatibility. If **2'-O-propargyluridine** is strictly required for experimental design, ensure the use of a mutant RNA Polymerase (e.g., T7 R632G variants) capable of accommodating 2'-modifications.

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Sources

- [1. pdfs.semanticscholar.org](https://pdfs.semanticscholar.org) [pdfs.semanticscholar.org]
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